

Application Note & Protocol Guide: The Cyclohexane Scaffold in Modern Antiviral Synthesis

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Compound of Interest

Compound Name: 1,3,5-Cyclohexanetriol

Cat. No.: B009714

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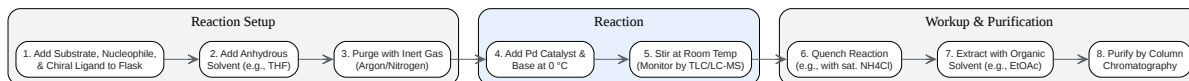
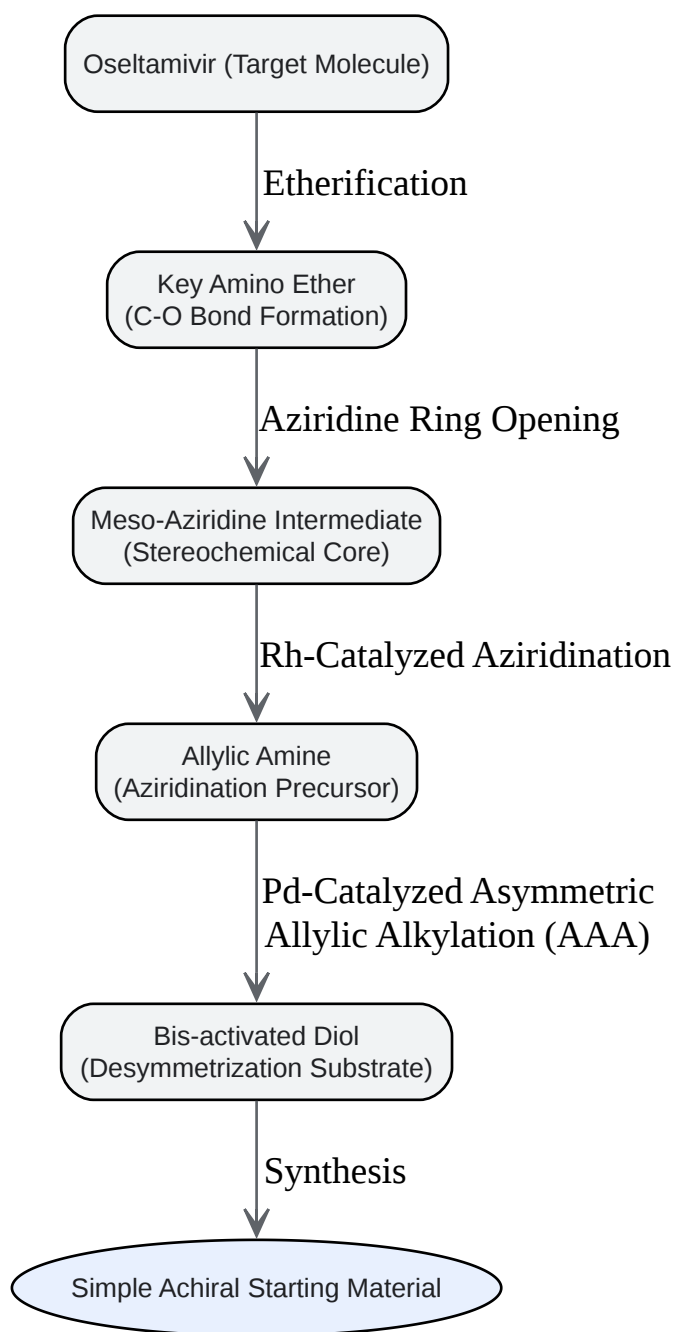
Introduction

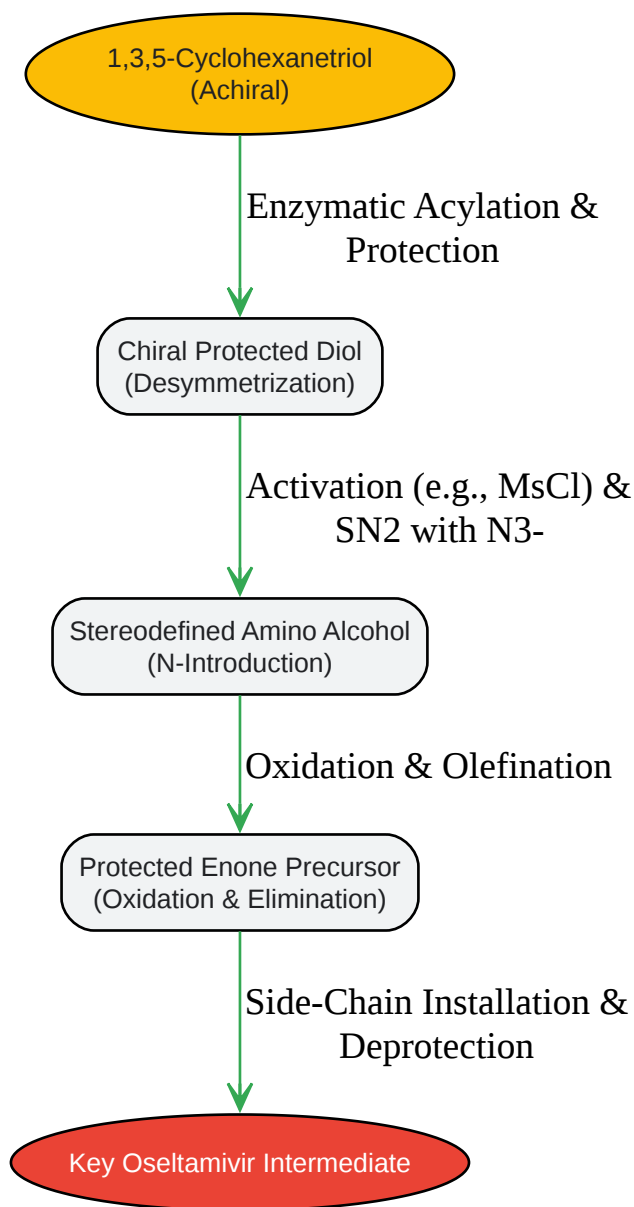
The strategic design of antiviral therapeutics frequently leverages carbocyclic scaffolds to mimic the natural furanose ring of nucleosides while offering enhanced metabolic stability. Among these, the functionalized cyclohexane and cyclohexene core is central to the efficacy of neuraminidase inhibitors, a critical class of drugs for the treatment of influenza. Oseltamivir (Tamiflu®), a leading agent in this class, features a highly substituted cyclohexene ring that is essential for its binding to the viral neuraminidase enzyme, thereby halting viral propagation.^[1]^[2]^[3]

This guide provides a detailed examination of the synthetic strategies employed to construct this vital carbocyclic core. We will dissect an efficient and widely recognized synthetic route to Oseltamivir, providing in-depth protocols for key transformations. Furthermore, we will explore the potential utility of readily available building blocks like **1,3,5-Cyclohexanetriol**, analyzing the strategic considerations and challenges involved in its hypothetical application. This document is intended for researchers and professionals in drug development seeking to understand both the established methodologies and the underlying chemical logic in the synthesis of carbocyclic antiviral agents.

Retrosynthetic Analysis of Oseltamivir: Identifying the Core Challenge

The primary challenge in synthesizing Oseltamivir lies in the precise, stereocontrolled installation of three contiguous chiral centers on the cyclohexene ring. A retrosynthetic analysis reveals that the molecule can be disconnected to reveal simpler, more accessible precursors. A powerful approach, pioneered by Trost and his colleagues, simplifies the complex target into a meso-aziridine intermediate, which in turn can be derived from a desymmetrization reaction of a simple diol.^{[1][4]} This strategy elegantly addresses the stereochemical complexity from an early stage.





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References

- 1. Development of A Concise Synthesis of (-)-Oseltamivir (Tamiflu®) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Influenza Neuraminidase Inhibitors: Synthetic Approaches, Derivatives and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent progress in chemical approaches for the development of novel neuraminidase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Development of a concise synthesis of (-)-oseltamivir (Tamiflu) - PubMed [pubmed.ncbi.nlm.nih.gov]
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